

In-Depth Technical Guide: 3-Aminothieno[2,3-b]pyridine-2-carboxylic acid

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Compound of Interest

Compound Name: 3-Aminothieno[2,3-b]pyridine-2-carboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **3-Aminothieno[2,3-b]pyridine-2-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and drug discovery.

Core Molecular Data

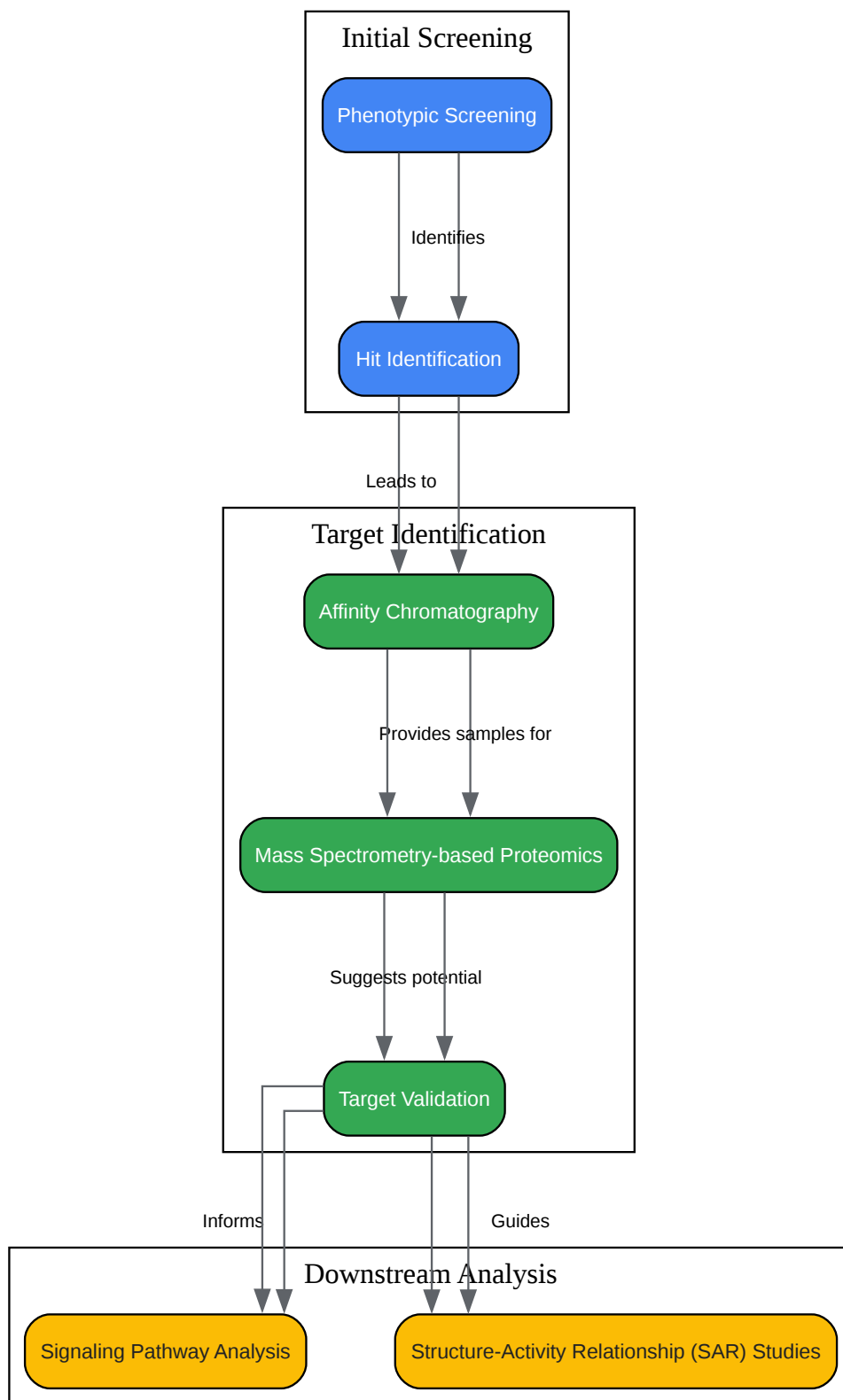
The fundamental physicochemical properties of **3-Aminothieno[2,3-b]pyridine-2-carboxylic acid** are summarized in the table below. These values are essential for a range of experimental and computational applications, from reaction stoichiometry to molecular modeling.

Property	Value
Molecular Formula	C ₈ H ₆ N ₂ O ₂ S[1][2]
Molecular Weight	194.21 g/mol [1][2]
CAS Number	58327-75-6[1]

Molecular Structure and Connectivity

The structural arrangement of atoms within **3-Aminothieno[2,3-b]pyridine-2-carboxylic acid** is crucial for understanding its chemical reactivity and biological interactions. The molecule

consists of a fused thieno[2,3-b]pyridine bicyclic core, substituted with an amino group at the 3-position and a carboxylic acid group at the 2-position.



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References

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- 2. chemscene.com [chemscene.com]
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